

# CAS number and molecular weight of Phenobarbital-D5 (D-label on ring).

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## Compound of Interest

Compound Name: Phenobarbital-D5 (D-label on ring)

Cat. No.: B1591610

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## Technical Guide: Phenobarbital-D5 (Phenyl-D5)

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on the isotopically labeled compound, Phenobarbital-D5, where the deuterium atoms are located on the phenyl ring. This internal standard is crucial for quantitative analysis in various applications, including clinical toxicology, forensic analysis, and urine drug testing, often utilized in conjunction with Gas Chromatography/Mass Spectrometry (GC/MS) or Liquid Chromatography/Mass Spectrometry (LC/MS) methodologies.

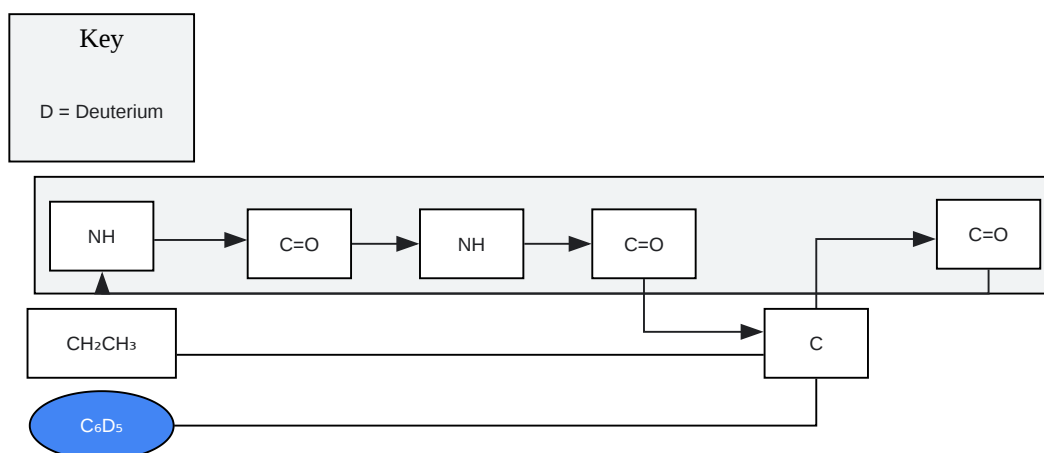
## Physicochemical Data

The key quantitative identifiers for Phenobarbital-D5 (ring-labeled) are summarized in the table below.

Identifier	Value
CAS Number	72793-46-5[1][2][3]
Molecular Formula	C <sub>12</sub> D <sub>5</sub> H <sub>7</sub> N <sub>2</sub> O <sub>3</sub> [1][3]
Molecular Weight	237.27 g/mol [1][2][3][4]

## Molecular Structure

The structural formula of Phenobarbital-D5 (ring-labeled) is depicted in the following diagram, highlighting the positions of the five deuterium atoms on the phenyl group.

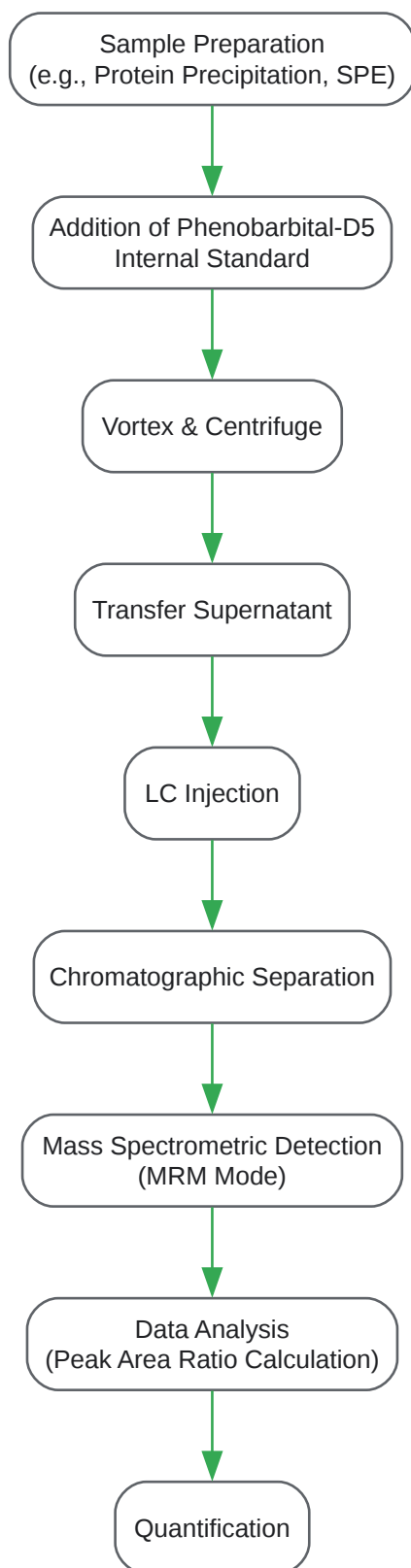


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Caption: Molecular structure of Phenobarbital-D5 (ring-labeled).

## Experimental Protocols

While specific experimental protocols can vary significantly based on the analytical instrumentation and matrix (e.g., blood, urine, plasma), a general workflow for the use of Phenobarbital-D5 as an internal standard in a quantitative LC/MS analysis is outlined below.



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Caption: General workflow for sample analysis using an internal standard.

#### Methodology Detail:

- **Sample Preparation:** The biological matrix is first treated to remove interfering substances. This may involve protein precipitation with a solvent like acetonitrile, or a more rigorous solid-phase extraction (SPE) for cleaner samples.
- **Internal Standard Spiking:** A known concentration of Phenobarbital-D5 in a suitable solvent (e.g., methanol) is added to all samples, calibrators, and quality controls.
- **Extraction & Concentration:** The sample is vortexed to ensure thorough mixing and then centrifuged to pellet precipitated proteins or other solids. The resulting supernatant is transferred to a clean vial for analysis. Depending on the required sensitivity, this extract may be evaporated and reconstituted in a smaller volume of mobile phase.
- **LC/MS Analysis:** The prepared sample is injected into the LC/MS system. The analyte (Phenobarbital) and the internal standard (Phenobarbital-D5) are chromatographically separated, typically on a C18 column. Detection is achieved using a mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode, which provides high selectivity and sensitivity.
- **Data Analysis:** The peak areas of the analyte and the internal standard are measured. A calibration curve is generated by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the calibrators. The concentration of the unknown samples is then determined from this curve.

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## References

- 1. Phenobarbital-D5 (ring) (deuterium label on ring), 1.0mg/mL methanol, ampule 1mL, certified reference material, Cerilliant 72793-46-5 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [chemwhat.com](https://chemwhat.com) [[chemwhat.com](https://chemwhat.com)]

- 3. Phenobarbital-D5 (deuterium label on ring) | Certified Solutions Standards | Certified Reference Materials [cerilliant.com]
- 4. Phenobarbital, (ethyl-d5)- | C<sub>12</sub>H<sub>12</sub>N<sub>2</sub>O<sub>3</sub> | CID 12249714 - PubChem [pubchem.ncbi.nlm.nih.gov]
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